

# Application Notes and Protocols for High-Purity $\gamma$ -Eudesmol Standard

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## Compound of Interest

Compound Name: *gamma-Eudesmol*

Cat. No.: B072145

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These application notes provide an overview of the potential uses and detailed experimental protocols for the high-purity  $\gamma$ -eudesmol standard in a laboratory setting.  $\gamma$ -Eudesmol, a sesquiterpenoid alcohol found in various aromatic plants, has garnered significant interest for its diverse pharmacological properties, including anti-inflammatory, anticancer, and neuroprotective activities.[1][2] This document outlines its principal applications and provides standardized protocols for its investigation.

## Physicochemical Properties

Property	Value	Reference
Molecular Formula	C <sub>15</sub> H <sub>26</sub> O	[2][3][4]
Molecular Weight	222.37 g/mol	[2][3][4]
Appearance	Neat	[2]
Purity	>90% or >99% depending on supplier	[2][5]
Solubility	Soluble in organic solvents like ethanol and DMSO. Practically insoluble in water.	[3][6]
CAS Number	1209-71-8	[4][7]

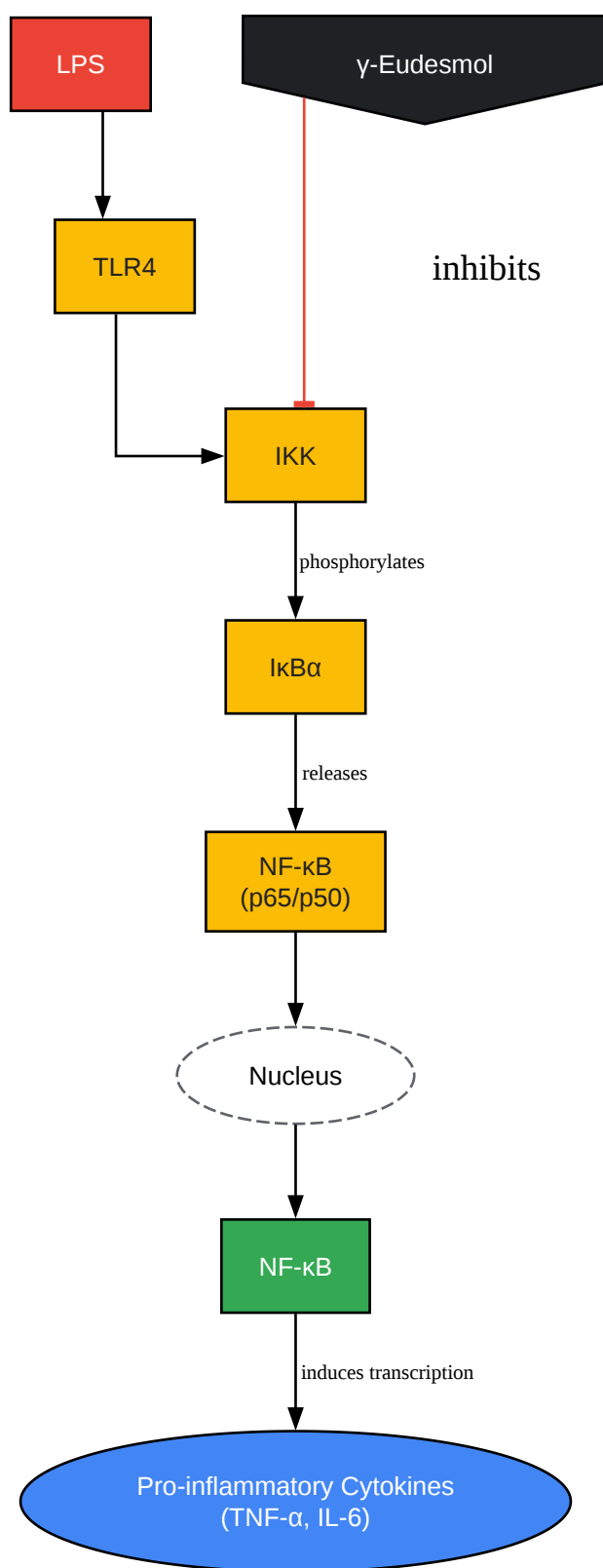
## Biological Applications and Mechanisms of Action

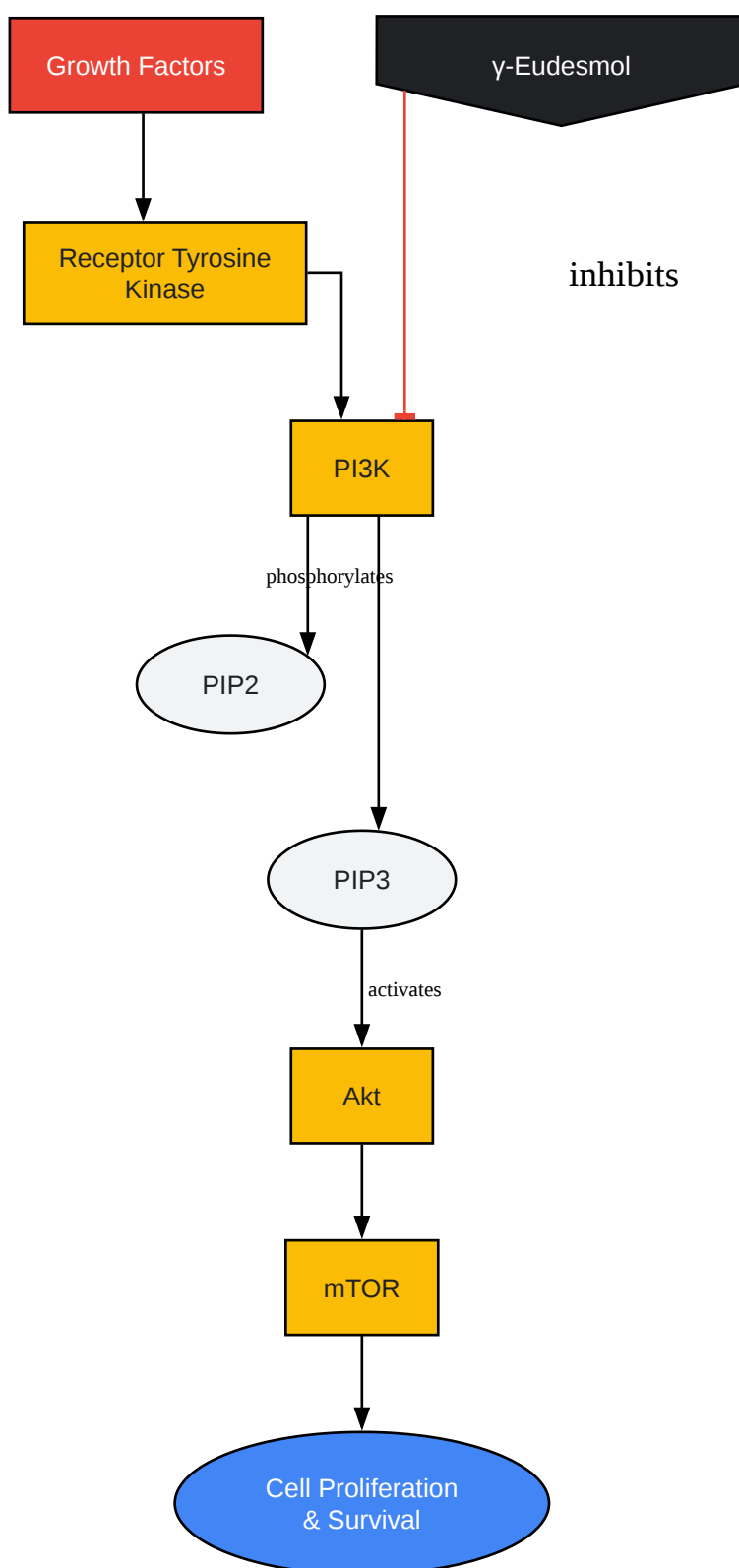
High-purity  $\gamma$ -eudesmol is a valuable tool for investigating cellular and molecular mechanisms. While much of the detailed mechanistic work has been performed on its isomer,  $\beta$ -eudesmol, the structural similarity suggests that  $\gamma$ -eudesmol may exhibit comparable activities. The primary areas of research include:

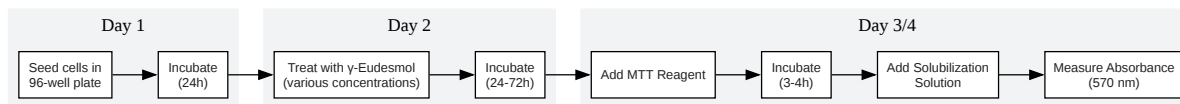
- **Anticancer Activity:** Eudesmol isomers have demonstrated cytotoxic effects against various cancer cell lines.<sup>[3]</sup> The proposed mechanism involves the induction of apoptosis through caspase activation and modulation of key signaling pathways.<sup>[3][8]</sup>
- **Anti-inflammatory Activity:**  $\gamma$ -Eudesmol and its isomers are known to possess anti-inflammatory properties.<sup>[9][10]</sup> This is thought to be mediated through the inhibition of pro-inflammatory cytokines and enzymes, potentially via the NF- $\kappa$ B and MAPK signaling pathways.<sup>[9]</sup>
- **Neuroprotective Effects:** Studies on related compounds suggest potential neuroprotective activities, including the stimulation of neurite outgrowth and protection against neurotoxicity.<sup>[1][11]</sup>

## Signaling Pathways

The biological activities of eudesmol isomers are linked to the modulation of several key intracellular signaling pathways.







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